

boiling point and density of 2,4-dimethyloctane

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Compound of Interest

Compound Name: 2,4-Dimethyloctane

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An In-depth Technical Guide on the Physicochemical Properties of 2,4-Dimethyloctane

This guide provides a comprehensive overview of the boiling point and density of **2,4-dimethyloctane**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, detailed experimental protocols, and a visualization of structure-property relationships.

Physicochemical Data of 2,4-Dimethyloctane

The physical and chemical properties of **2,4-dimethyloctane** are summarized in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value
Molecular Formula	C ₁₀ H ₂₂ [1] [2] [3]
Molecular Weight	142.28 g/mol [1] [2] [3] [4] [5]
Boiling Point	153 - 156.9 °C [1] [2] [3] [4] [6]
Density	0.723 - 0.732 g/cm ³ [1] [2] [3] [4] [6]
Melting Point	-83.15 °C [3] [6]
Flash Point	49 - 78.5 °C [1] [2] [3]
Refractive Index	1.4069 - 1.411 [2] [3] [4] [6]
Vapor Pressure	3.73 mmHg at 25°C [2] [3]

Experimental Protocols

Accurate determination of the boiling point and density of compounds like **2,4-dimethyloctane** is fundamental in chemical research. The following sections detail standard experimental methodologies for these measurements.

Determination of Boiling Point: Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a liquid, especially when only a small amount of the substance is available.[\[7\]](#)

Apparatus and Materials:

- Thiele tube
- Thermometer (0-200 °C range)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment

- Heating source (Bunsen burner or heating mantle)
- High-boiling mineral oil
- Sample of **2,4-dimethyloctane** (~0.5 mL)

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Attach a small test tube containing about 0.5 mL of **2,4-dimethyloctane** to the thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
- Place a capillary tube, with its sealed end up, into the test tube containing the sample.
- Insert the thermometer and the attached test tube into the Thiele tube, ensuring the sample is below the oil level.
- Gently heat the side arm of the Thiele tube. The design of the tube allows for the circulation of the oil, ensuring uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This indicates that the vapor pressure of the sample is overcoming the atmospheric pressure.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops, and the liquid just begins to enter the capillary tube. Record this temperature.
- Record the atmospheric pressure at the time of the experiment.

Determination of Density: Vibrating Tube Densitometry

Vibrating tube densitometers provide a precise and rapid method for measuring the density of liquids. This technique is based on measuring the change in the resonant frequency of a U-

shaped tube when it is filled with the sample liquid.

Apparatus and Materials:

- Vibrating tube densitometer
- Syringe for sample injection
- Sample of **2,4-dimethyloctane**
- Reference standards with known densities (e.g., dry air and deionized water)
- Thermostat for temperature control

Procedure:

- **Calibration:** Calibrate the densitometer using two reference standards of known density, typically dry air and deionized water. The instrument measures the oscillation periods of the tube filled with these standards.
- **Temperature Control:** Set the desired temperature for the measurement using the integrated thermostat. Allow the instrument to stabilize at this temperature.
- **Sample Injection:** Inject the **2,4-dimethyloctane** sample into the U-shaped tube using a syringe, ensuring that the tube is completely filled and free of any air bubbles.
- **Measurement:** The instrument measures the oscillation period of the tube filled with the sample.
- **Density Calculation:** The density of the sample is calculated automatically by the instrument's software based on the calibration data and the measured oscillation period of the sample. The relationship can be described by the equation: $\rho = A * T^2 - B$, where ρ is the density, T is the oscillation period, and A and B are calibration constants.
- **Cleaning:** After the measurement, flush the U-tube with an appropriate solvent to remove the sample and then dry it with a stream of air.

Structure-Property Relationships

The molecular structure of alkanes significantly influences their physical properties. For isomers of dimethyloctane, the position of the methyl branches affects the boiling point due to changes in intermolecular van der Waals forces.

Caption: Relationship between molecular structure and boiling point in dimethyloctane isomers.

As illustrated in the diagram, the greater separation of methyl groups in **2,4-dimethyloctane** results in a less compact molecule with weaker van der Waals forces, leading to a lower boiling point compared to its more compact isomers, 2,3-dimethyloctane and 3,4-dimethyloctane.^[1]

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